

# In-Depth Technical Guide: L-Guluronic Acid Sodium Salt

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L-Guluronic acid sodium salt*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics of **L-Guluronic acid sodium salt**, a key monosaccharide in various biological and pharmaceutical applications. This document details its molecular weight, chemical formula, and the methodologies for its characterization.

## Core Data Presentation

The fundamental quantitative data for L-Guluronic acid and its sodium salt are summarized below. This information is crucial for stoichiometric calculations, solution preparation, and analytical characterizations.

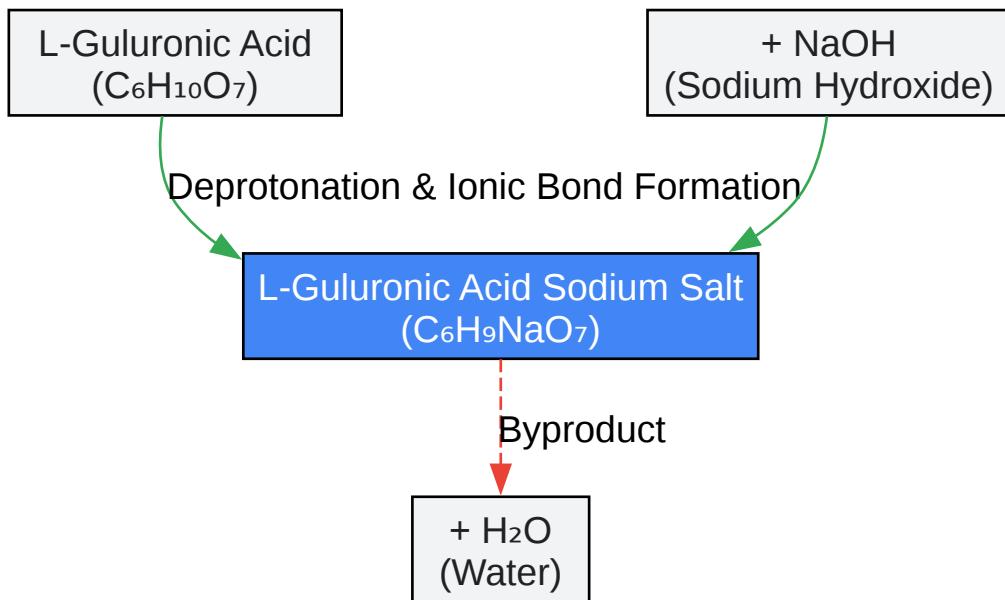
Compound	Chemical Formula	Molar Mass ( g/mol )
L-Guluronic Acid	C <sub>6</sub> H <sub>10</sub> O <sub>7</sub>	194.14[1][2][3][4][5][6]
L-Guluronic Acid Sodium Salt	C <sub>6</sub> H <sub>9</sub> NaO <sub>7</sub>	216.12[7][8][9][10][11][12][13]

## Formation of L-Guluronic Acid Sodium Salt

**L-Guluronic acid sodium salt** is the conjugate base of L-Guluronic acid. The formation involves the deprotonation of the carboxylic acid group of L-Guluronic acid and the subsequent

ionic bonding with a sodium ion. This simple acid-base reaction is fundamental to its chemical properties and biological function.

### Formation of L-Guluronic Acid Sodium Salt



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Figure 1: Logical diagram illustrating the formation of **L-Guluronic acid sodium salt**.

## Experimental Protocols for Molecular Weight Determination

The precise determination of the molecular weight of **L-Guluronic acid sodium salt** is critical for its identification and quality control. While various techniques can be employed, High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is a robust and widely used method.

### Protocol: Molecular Weight Determination by HPLC-MS

1. Objective: To determine the molecular weight of **L-Guluronic acid sodium salt** with high accuracy and precision.
2. Materials:

- **L-Guluronic acid sodium salt** sample
- HPLC-grade water
- HPLC-grade methanol
- Formic acid (for mobile phase modification)
- A suitable HPLC column for polar compounds (e.g., an anion-exchange or hydrophilic interaction chromatography column)
- A high-resolution mass spectrometer (e.g., Orbitrap or TOF)

### 3. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (MS) with an electrospray ionization (ESI) source

### 4. Procedure:

- Sample Preparation:
  - Accurately weigh approximately 1 mg of **L-Guluronic acid sodium salt**.
  - Dissolve the sample in 1 mL of HPLC-grade water to prepare a 1 mg/mL stock solution.
  - Further dilute the stock solution to a working concentration of 10 µg/mL with the initial mobile phase composition.
- HPLC Method:
  - Column: Tracer Extrasil SAX 5 µm column (25 cm x 4 mm) or equivalent.
  - Mobile Phase A: 2 mM KH<sub>2</sub>PO<sub>4</sub> in water with 5% methanol.
  - Flow Rate: 1.5 mL/min.
  - Column Temperature: 35°C.

- Injection Volume: 10  $\mu$ L.
- Detection: UV at 210 nm and Mass Spectrometry.
- Mass Spectrometry Method:
  - Ionization Mode: Electrospray Ionization (ESI), negative ion mode.
  - Capillary Voltage: 3.5 kV.
  - Drying Gas Flow: 10 L/min.
  - Drying Gas Temperature: 300°C.
  - Mass Range: m/z 50-500.
  - Data Acquisition: Full scan mode.

#### 5. Data Analysis:

- The HPLC chromatogram will show a peak corresponding to **L-Guluronic acid sodium salt**.
- The mass spectrum corresponding to this peak will be analyzed. In negative ion mode, the expected ion would be the deprotonated molecule  $[M-Na]^-$  at m/z 193.03.
- The molecular weight is confirmed by the accurate mass measurement of the detected ion.

#### 6. Expected Results:

The analysis should yield a molecular weight that corresponds to the theoretical value of 216.12 g/mol for **L-Guluronic acid sodium salt**. The high-resolution mass spectrometer will provide a highly accurate mass measurement, confirming the elemental composition.

This in-depth guide provides essential information for researchers and professionals working with **L-Guluronic acid sodium salt**, from its fundamental properties to detailed analytical procedures for its characterization.

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## References

- 1. [davidcwhite.org](http://davidcwhite.org) [davidcwhite.org]
- 2. [chemrxiv.org](http://chemrxiv.org) [chemrxiv.org]
- 3. [thermoscientific.fr](http://thermoscientific.fr) [thermoscientific.fr]
- 4. Determination of the uronic acid composition of seaweed dietary fibre by HPLC - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [nottingham.ac.uk](http://nottingham.ac.uk) [nottingham.ac.uk]
- 6. Uronic Acids Analysis - Celignis Biomass Analysis Laboratory [[celignis.com](http://celignis.com)]
- 7. [researchgate.net](http://researchgate.net) [researchgate.net]
- 8. [bocsci.com](http://bocsci.com) [bocsci.com]
- 9. Guluronic acid - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 10. Chemical Structure | KIMICA Corporation [[kimica-algin.com](https://kimica-algin.com)]
- 11. [taylorandfrancis.com](http://taylorandfrancis.com) [taylorandfrancis.com]
- 12. [researchgate.net](http://researchgate.net) [researchgate.net]
- 13. L-Guluronic acid sodium | 32510-76-2 | MG182938 [[biosynth.com](https://biosynth.com)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)